

Assessing the Quality of Commercially Available LBO Crystals: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Lithium triborate*

Cat. No.: *B1260262*

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the selection of high-quality nonlinear optical crystals is paramount for achieving reliable and reproducible experimental results. **Lithium Triborate** (LBO) is a widely utilized crystal for applications such as second-harmonic generation (SHG), third-harmonic generation (THG), and optical parametric amplification (OPA) due to its favorable properties. This guide provides an objective comparison of the quality of commercially available LBO crystals, supported by experimental data and detailed methodologies.

Key Quality Parameters and Comparative Data

The performance of LBO crystals is primarily determined by three key parameters: Laser-Induced Damage Threshold (LIDT), Second Harmonic Generation (SHG) Conversion Efficiency, and Optical Homogeneity. The following tables summarize quantitative data for these parameters, compiled from various manufacturer specifications and scientific studies. It is important to note that direct, independent comparative studies of LBO crystals from different commercial suppliers are not readily available in published literature. Therefore, this data represents typical values and should be considered as a general guideline.

Parameter	Wavelength (nm)	Typical Value	Unit	Alternatives
Laser-Induced Damage Threshold (LIDT)	1064	>10[1]	GW/cm ²	BBO: ~9.9 GW/cm ² , KTP: ~4.6 GW/cm ² [2]
532	>0.5	GW/cm ²		
355	-	-		
SHG Conversion Efficiency	1064 -> 532	>70 (pulsed), >30 (CW)[3]	%	BBO, KTP[1]
Optical Homogeneity (δn)	-	~10 ⁻⁶ [3]	/cm	BBO, KTP

Table 1: Key Performance Parameters of LBO Crystals and Alternatives.

Manufacturer	Surface Quality (Scratch-Dig)	Flatness	Parallelism	Perpendicularity	Angle Tolerance
Generic Specification	10-5[1]	λ/8 @ 633 nm[1]	< 20 arcsec[1]	< 5 arcmin[1]	< 0.5°

Table 2: Typical Mechanical and Optical Specifications of Commercial LBO Crystals.

Experimental Protocols

Detailed and standardized experimental procedures are crucial for the accurate assessment of LBO crystal quality.

Laser-Induced Damage Threshold (LIDT) Measurement

The LIDT is a critical parameter for high-power laser applications. The standardized method for its determination is outlined in ISO 21254.

Methodology:

- **Laser Source:** A pulsed laser with a well-characterized beam profile (typically Gaussian), pulse duration (e.g., 10 ns), and repetition rate (e.g., 10 Hz) is used.
- **Sample Preparation:** The LBO crystal is cleaned and mounted on a precision translation stage.
- **Irradiation:** The laser beam is focused onto the crystal surface or into the bulk material. A "1-on-1" or "S-on-1" testing protocol is employed. In a 1-on-1 test, each site is irradiated with a single pulse of a specific fluence. In an S-on-1 test, each site is subjected to a series of S pulses at a given fluence.
- **Damage Detection:** Damage is typically identified by observing a change in the scattering of a collinear probe beam (e.g., a HeNe laser) or by post-irradiation microscopic inspection.
- **Data Analysis:** The damage probability is plotted against the laser fluence. The LIDT is determined by extrapolating the linear fit of the damage probability data to a zero probability of damage.

Second Harmonic Generation (SHG) Efficiency Measurement

SHG efficiency is a direct measure of the nonlinear performance of the LBO crystal.

Methodology:

- **Laser Source:** A fundamental laser beam with a known power, wavelength (e.g., 1064 nm), and polarization is used.
- **Crystal Orientation:** The LBO crystal is mounted on a rotational stage to allow for precise angle tuning to achieve phase-matching. For non-critical phase matching (NCPM), the crystal is placed in a temperature-controlled oven.
- **Power Measurement:** The power of the fundamental beam before the crystal and the power of the generated second harmonic beam after the crystal are measured using calibrated

power meters. Appropriate filters are used to block the fundamental wavelength when measuring the SHG power.

- **Efficiency Calculation:** The SHG conversion efficiency (η) is calculated using the formula: $\eta = (P_{2\omega} / P_{\omega}) * 100\%$ where $P_{2\omega}$ is the power of the second harmonic beam and P_{ω} is the power of the fundamental beam.

Optical Homogeneity Measurement

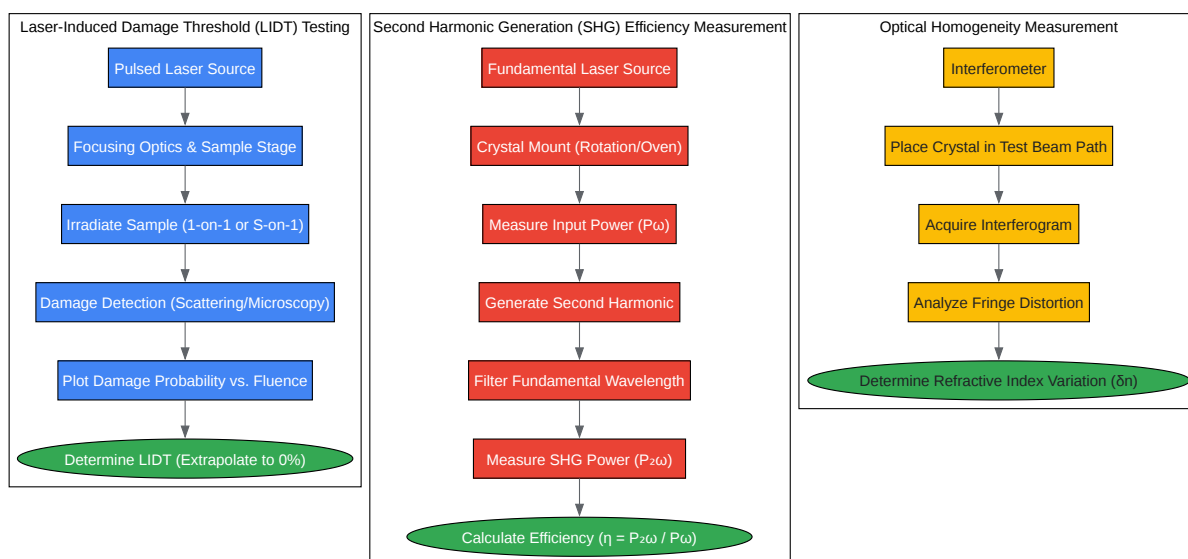
Optical homogeneity refers to the spatial variation of the refractive index within the crystal, which affects the beam quality. Interferometry is a common method for its characterization.

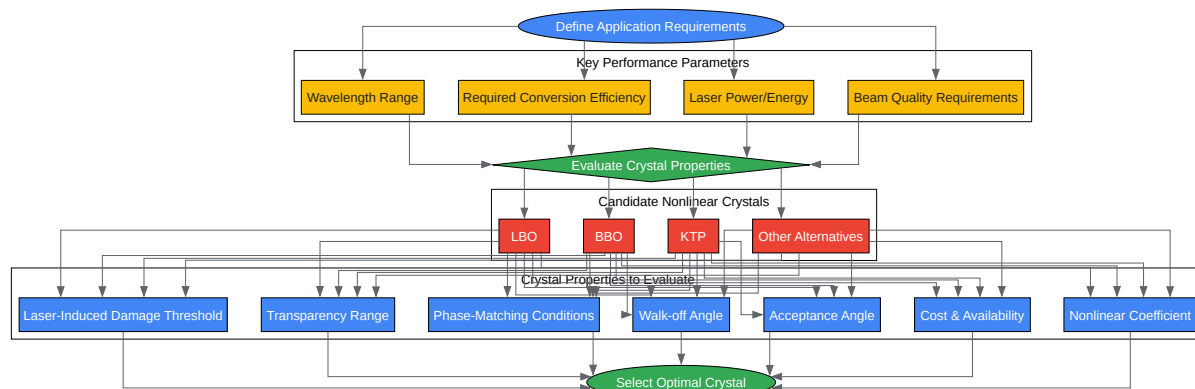
Methodology:

- **Interferometer Setup:** A laser interferometer (e.g., a Fizeau or Twyman-Green interferometer) is used.
- **Measurement Procedure:** A collimated laser beam is passed through the LBO crystal. The transmitted wavefront is interfered with a reference wavefront.
- **Data Acquisition:** The resulting interference pattern (interferogram) is captured by a CCD camera.
- **Analysis:** The distortions in the interference fringes represent variations in the optical path length through the crystal. These variations are analyzed to determine the refractive index homogeneity (δn).

Visualizing Experimental Workflows and Logical Relationships

To further clarify the assessment process, the following diagrams, created using the DOT language, illustrate the experimental workflows and the decision-making process for selecting a nonlinear crystal.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Comparing Different Nonlinear Optical Crystals For Frequency Conversion: BBO, LBO, And KTP - metalaser [meta-laser.com]
- 2. altechna.com [altechna.com]

- [3. photonchinaa.com \[photonchinaa.com\]](https://www.photonchinaa.com)
- To cite this document: BenchChem. [Assessing the Quality of Commercially Available LBO Crystals: A Comparative Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1260262/docs#assessing-the-quality-of-commercially-available-lbo-crystals-a-comparative-guide\]](https://www.benchchem.com/product/b1260262/docs#assessing-the-quality-of-commercially-available-lbo-crystals-a-comparative-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)